

A Comprehensive Technical Guide to the Synthesis and Characterization

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Compound of Interest

Compound Name: 5-Methylpicolinic acid
CAS No.: 4434-13-3
Cat. No.: B1295617

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Foreword: This document serves as an in-depth technical guide for researchers, medicinal chemists, and professionals in drug development on the synthesis and characterization of **5-Methylpicolinic acid**. As a substituted pyridine derivative, this molecule is a versatile heterocyclic building block with significant potential in pharmaceutical design and synthesis. This guide provides a proven synthetic protocol, detailed characterization methodologies, and insights into the scientific context of its application, structured to empower researchers with practical, actionable knowledge.

Section 1: Physicochemical & Spectroscopic Profile

5-Methylpicolinic acid is a white to light-yellow crystalline solid.^[1] Its core structure consists of a pyridine ring functionalized with a carboxylic acid group at the 2-position and a methyl group at the 5-position. These features dictate its chemical reactivity and physical properties.

Table 1: Physicochemical Properties of **5-Methylpicolinic Acid**

Property	Value	Source(s)
Chemical Name	5-Methylpyridine-2-carboxylic acid	[2]
Synonyms	5-Methyl-2-pyridinecarboxylic acid, 2-Carboxy-5-methylpyridine	[1][3]
CAS Number	4434-13-3	[1][2]
Molecular Formula	C ₇ H ₇ NO ₂	[1][2]
Molecular Weight	137.14 g/mol	[1][2]
Appearance	Off-white to light yellow crystalline powder	[1][3]
Melting Point	164-166 °C	[1][3]
pKa	1.11 ± 0.50 (Predicted)	[3]

Table 2: Key Spectroscopic Data for Structural Confirmation

Technique	Feature	Expected Value / Range
¹ H NMR	Aromatic Proton (H6)	~8.5 ppm (d)
	Aromatic Proton (H4)	~7.8 ppm (dd)
	Aromatic Proton (H3)	~8.0 ppm (d)
	Methyl Protons (-CH ₃)	~2.4 ppm (s)
	Carboxyl Proton (-COOH)	>12 ppm (broad s)
IR Spectroscopy	O-H stretch (carboxylic acid dimer)	2500-3300 cm ⁻¹ (very broad)
	C=O stretch (carbonyl)	1710-1760 cm ⁻¹ (strong, sharp)
	C=C, C=N stretches (aromatic ring)	1400-1600 cm ⁻¹ (multiple bands)
Mass Spectrometry	Molecular Ion [M] ⁺	m/z = 137

Section 2: Synthesis of 5-Methylpicolinic Acid

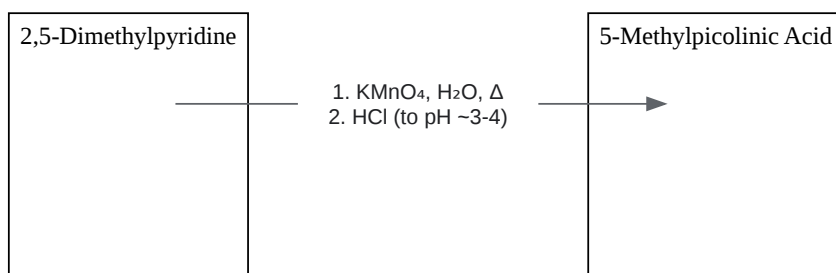
Overview of Synthetic Strategies

The most prevalent and reliable method for synthesizing picolinic acid derivatives is the oxidation of the corresponding alkyl-substituted pyridines.^[4] The relevant precursor is 2,5-dimethylpyridine (2,5-lutidine). The challenge lies in the selective oxidation of the methyl group at the 2-position over the one at the 5-position. The pyridine nitrogen atom makes the adjacent C-H bonds of the 2-methyl group more susceptible to oxidation.

Strong oxidizing agents like potassium permanganate (KMnO₄) or nitric acid are commonly employed for this transformation.^{[4][5][6]} The potassium permanganate method is a well-documented method suitable for laboratory-scale synthesis.

Recommended Protocol: Permanganate Oxidation of 2,5-Dimethylpyridine

Principle: This synthesis relies on the controlled oxidation of 2,5-dimethylpyridine with potassium permanganate in an aqueous medium. The reaction mixture is then treated with HCl to remove the manganese dioxide byproduct, and the product is isolated by careful pH adjustment.



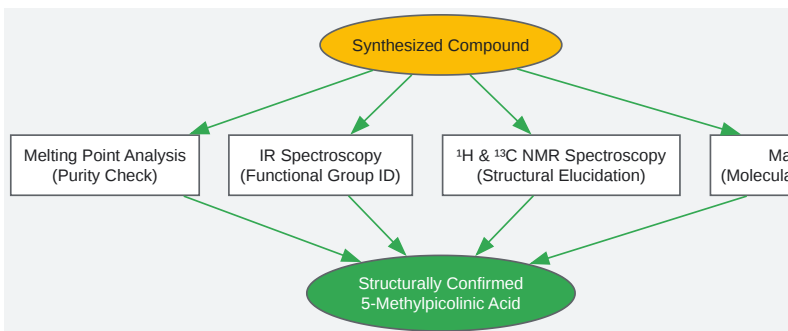
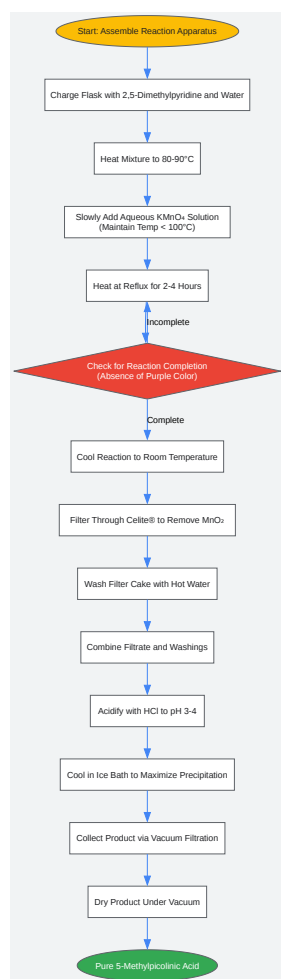
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Caption: Reaction scheme for the synthesis of **5-Methylpicolinic acid**.

Experimental Protocol:

- Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, add 2,5-dimethylpyridine.
- Addition of Oxidant:** While stirring vigorously, heat the mixture to 80-90 °C. Slowly add a solution of potassium permanganate (approx. 3.0 eq) dissolved in water. The addition is exothermic; maintain the reaction temperature below 100 °C. The purple color of the permanganate will disappear as it is consumed and manganese dioxide will form.
- Reaction Completion:** After the addition is complete, continue heating the mixture at reflux for an additional 2-4 hours until a spot test with filter paper

- **Workup - Removal of MnO₂:** Cool the reaction mixture to room temperature. Filter the slurry through a pad of Celite® to remove the manganese dioxide, ensuring complete recovery of the product.
- **Isolation of Product:** Combine the filtrate and washings. If the solution is basic, carefully acidify with concentrated hydrochloric acid (HCl) to a pH of 3-4, causing the product to precipitate out of the solution.
- **Purification:** Cool the acidified solution in an ice bath for at least one hour to maximize precipitation. Collect the solid product by vacuum filtration, wash with water, and dry under vacuum. For higher purity, the crude product can be recrystallized from water or an ethanol/water mixture.



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Caption: Workflow for the structural characterization of the final product.

Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

Principle: ¹H NMR spectroscopy provides detailed information about the electronic environment of hydrogen atoms in the molecule, allowing for unambiguous structural identification.

Expected Spectrum (in DMSO-d₆):

- **Aromatic Protons:** The pyridine ring will show three distinct signals. The proton at position 6 (adjacent to the nitrogen) will be the most downfield (~8.5 ppm), while protons at positions 3 and 4 will appear in the ~7.8-8.0 ppm region, showing doublet and doublet-of-doublets splitting, respectively.
- **Methyl Protons:** The methyl group at position 5 will give a sharp singlet at approximately 2.4 ppm, integrating to three protons.
- **Carboxyl Proton:** The acidic proton of the carboxyl group will appear as a very broad singlet far downfield (typically >12 ppm) due to hydrogen bonding.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of its chemical bonds. [7] Expecte

- O-H Stretch: A hallmark of carboxylic acids is an extremely broad absorption band spanning from ~ 2500 to 3300 cm^{-1} . [8] This broadening is a direct result of the formation of a dimeric structure.
- C=O Stretch: A strong, sharp absorption peak will be observed between 1710 and 1760 cm^{-1} , characteristic of the carbonyl group in the carboxylic acid. Aliphatic C-H stretches from the methyl group will be just below 3000 cm^{-1} . [9] * Fingerprint Region: Peaks between 1500 and 600 cm^{-1} will correspond to the C=C and C=N bond vibrations of the pyridine ring.

Mass Spectrometry (MS)

Principle: Mass spectrometry measures the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight of the compound.

Expected Spectrum (Electron Ionization):

- Molecular Ion Peak (M^+): A clear peak should be observed at $m/z = 137$, corresponding to the exact mass of the molecule. [2] * Key Fragments: Common fragments include the loss of the carboxyl group ($\bullet\text{COOH}$, 45 Da) to give a fragment at $m/z = 92$, or the loss of a hydroxyl radical ($\bullet\text{OH}$, 17 Da) to give a fragment at $m/z = 120$.

Section 4: Applications and Scientific Context

Role in Medicinal Chemistry and Drug Development

5-Methylpicolinic acid is a valuable scaffold in drug discovery. The pyridine ring is a common feature in many bioactive molecules, and the carboxylic acid modification, such as amide bond formation. The methyl group plays a crucial role in modulating the molecule's properties; it can enhance binding affinity, block metabolic pathways to improve pharmacokinetic profiles, or influence the overall conformation of the molecule. [10] Its structural similarity to other compounds gives it potential as an intermediate for creating novel therapeutics, including antiviral and anticancer agents. [11]

Utility in Coordination Chemistry

Like its parent compound, picolinic acid, **5-Methylpicolinic acid** is an excellent bidentate chelating ligand. [4] The pyridine nitrogen and the carboxylate group form a stable five-membered ring. [12][13] Such compounds are known as coordination complexes or metal complexes. The presence of the methyl group on the pyridine ring and the introduction of steric bulk, which can be used to fine-tune the stability, reactivity, and catalytic activity of the resulting complexes.

Section 5: Safety and Handling

5-Methylpicolinic acid should be handled with appropriate care in a laboratory setting.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled).
Precautionary Statements: P261 (Avoid breathing dust), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse continuously with water for 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [3] * Handling Recommendations: Use in a well-ventilated fume hood. Wear standard safety glasses, a lab coat, and chemical-resistant gloves. Avoid inhalation of dust and contact with skin and eyes.

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